

# Navigating the Landscape of Chlorinated Benzylamines: A Technical Guide

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## Compound of Interest

Compound Name: 3-Amino-2-chlorobenzylamine

Cat. No.: B15328617

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## Executive Summary

In the pursuit of novel chemical entities for drug discovery and development, a comprehensive understanding of available building blocks is paramount. This technical guide addresses the chemical identity and properties of "**3-Amino-2-chlorobenzylamine**." However, extensive database searches indicate that this specific substitution pattern is not a readily available or well-documented compound. Therefore, this guide focuses on providing a detailed comparative analysis of its closely related and commercially available isomers: 2-Chlorobenzylamine and 3-Chlorobenzylamine. This document serves as a vital resource for researchers, offering key identifiers, physicochemical properties, and a logical workflow for their potential application in synthetic chemistry.

## Introduction

Chlorinated benzylamines are a class of organic compounds that serve as versatile intermediates in the synthesis of a wide range of biologically active molecules. The presence of a chlorine atom on the benzene ring and an aminomethyl group provides multiple reaction sites for further chemical modifications, making them valuable synthons in medicinal chemistry. This guide aims to provide a centralized repository of technical information on key isomers within this chemical family to aid researchers in their synthetic endeavors.

# Comparative Analysis of 2-Chlorobenzylamine and 3-Chlorobenzylamine

While data for **3-Amino-2-chlorobenzylamine** is not readily available, a wealth of information exists for its structural isomers. The following tables summarize the key identifiers and physicochemical properties of 2-Chlorobenzylamine and 3-Chlorobenzylamine, facilitating a clear comparison for researchers selecting building blocks for their synthetic pathways.

## Table 1: Chemical Identifiers

Identifier	2-Chlorobenzylamine	3-Chlorobenzylamine
CAS Number	89-97-4[1][2]	4152-90-3[3][4]
IUPAC Name	(2-chlorophenyl)methanamine[1]	(3-chlorophenyl)methanamine[4][5]
Synonyms	o-Chlorobenzylamine	m-Chlorobenzylamine, 1-(3-chlorophenyl)methanamine[3]
Chemical Formula	C <sub>7</sub> H <sub>8</sub> ClN[1]	C <sub>7</sub> H <sub>8</sub> ClN[3][4]
PubChem CID	66648[1]	77802[4][5]
Canonical SMILES	<chem>C1=CC=C(C(=C1)CN)Cl</chem>	<chem>C1=CC(=CC(=C1)Cl)CN</chem> [4][5]
InChI Key	KDDNKZCVYQDGKE-UHFFFAOYSA-N	BJFPYGGTDAYECS-UHFFFAOYSA-N[3][4]

## Table 2: Physicochemical Properties

Property	2-Chlorobenzylamine	3-Chlorobenzylamine
Molecular Weight	141.60 g/mol [1]	141.60 g/mol
Appearance	Colorless to pale yellow liquid[2]	Clear colorless to light yellow liquid[3]
Boiling Point	103-104 °C at 11 mmHg	110-112 °C at 17 mmHg
Density	1.173 g/mL at 25 °C	1.159 g/mL at 25 °C
Refractive Index	n <sub>20/D</sub> 1.562 (lit.)	n <sub>20/D</sub> 1.559 (lit.)

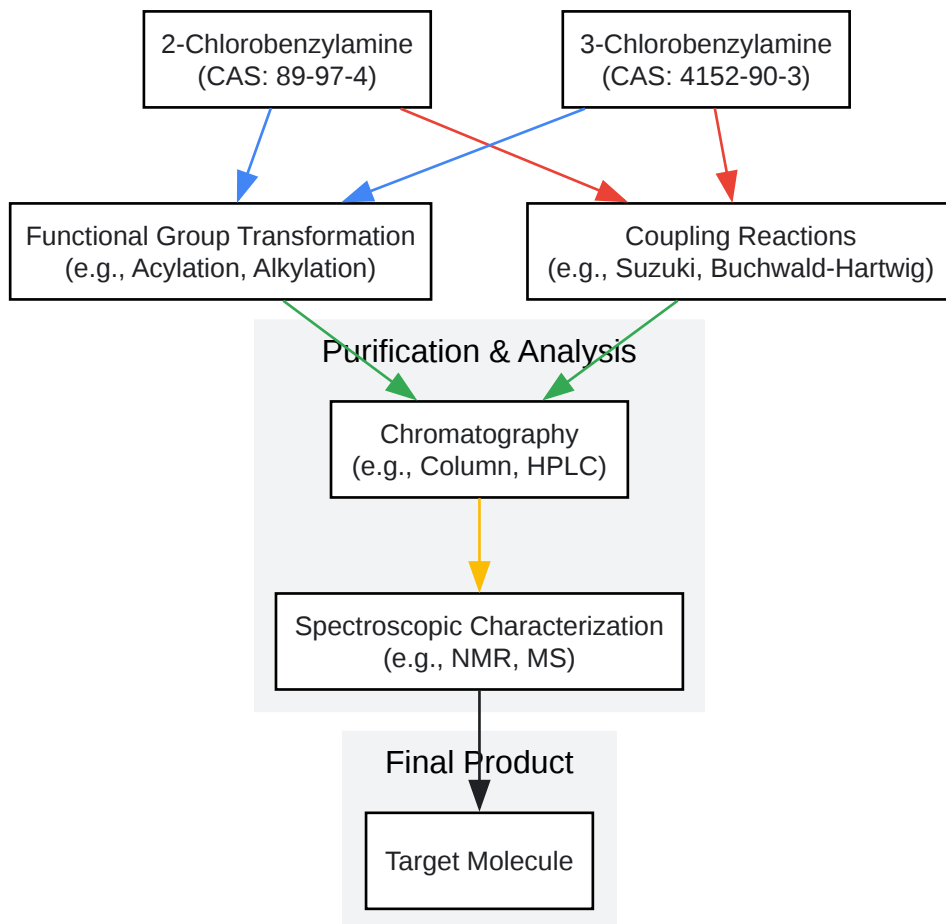
## Experimental Considerations

The reactivity of the amine and the chloro-substituted aromatic ring are the primary considerations for synthetic chemists. The position of the chlorine atom influences the electronic properties of the benzene ring and, consequently, its reactivity in electrophilic aromatic substitution reactions. Similarly, the basicity of the amino group can be subtly affected by the position of the electron-withdrawing chlorine atom.

## Logical Workflow for Synthetic Application

The following diagram illustrates a generalized workflow for the utilization of chlorinated benzylamines as intermediates in a synthetic research project. This workflow is applicable to both 2-Chlorobenzylamine and 3-Chlorobenzylamine.

## Generalized Synthetic Workflow for Chlorinated Benzylamines



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## References

- 1. 2-Chlorobenzylamine | C<sub>7</sub>H<sub>8</sub>ClN | CID 66648 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. [nbinno.com](#) [[nbinno.com](#)]
- 3. 3-Chlorobenzylamine, 98% 25 g | Buy Online | Thermo Scientific Chemicals | [thermofisher.com](#) [[thermofisher.com](#)]
- 4. 3-Chlorobenzylamine, 98% | Fisher Scientific [[fishersci.ca](#)]
- 5. 3-Chlorobenzylamine, 97% | Fisher Scientific [[fishersci.ca](#)]
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